An In-depth Technical Guide to 3-(tert-Butyl)-4-hydroxybenzaldehyde

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Compound of Interest

Compound Name:	*3-(tert-Butyl)-4-hydroxybenzaldehyde*
CAS No.:	*65678-11-7*
Cat. No.:	*B1274156*

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This guide provides a comprehensive overview of **3-(tert-Butyl)-4-hydroxybenzaldehyde**, a key organic intermediate. We will delve into its chemical structure, physicochemical properties, synthesis methodologies, and its significant applications, particularly within the realm of drug development and materials science. This document is intended for researchers, scientists, and professionals in drug development who require a deep technical understanding of this versatile compound.

Introduction: The Strategic Importance of Steric Hindrance and Activated Aldehydes

3-(tert-Butyl)-4-hydroxybenzaldehyde, with the chemical formula $C_{11}H_{14}O_2$, is an aromatic aldehyde characterized by a benzaldehyde core substituted with a hydroxyl group and a bulky tert-butyl group.[1][2] The strategic placement of the tert-butyl group ortho to the hydroxyl group introduces significant steric hindrance. This structural feature is not a mere triviality; it profoundly influences the molecule's reactivity and imparts unique properties that are highly sought after in various chemical syntheses. The electron-donating nature of the hydroxyl group, coupled with the aldehyde's electron-withdrawing properties, creates a molecule with a

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nuanced electronic profile, making it a valuable building block in the synthesis of more complex molecular architectures.[3][4]

The synergy between the sterically hindered phenol and the reactive aldehyde functionality makes **3-(tert-Butyl)-4-hydroxybenzaldehyde** a critical precursor for a range of specialized chemicals, including antioxidants, polymer stabilizers, and active pharmaceutical ingredients (APIs).[3][4][5] Its structural motif is found in a variety of biologically active compounds, underscoring its importance in medicinal chemistry and drug discovery.

Physicochemical Properties and Structural Elucidation

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application in research and development.

Structural Confirmation

The chemical structure of **3-(tert-Butyl)-4-hydroxybenzaldehyde** is unequivocally defined by its IUPAC name, 3-tert-butyl-4-hydroxybenzaldehyde, and its CAS registry number, 65678-11-7.[1][6] Its molecular formula is $C_{11}H_{14}O_2$, corresponding to a molecular weight of 178.23 g/mol .[1][6]

The structural arrangement can be represented by the following diagram:

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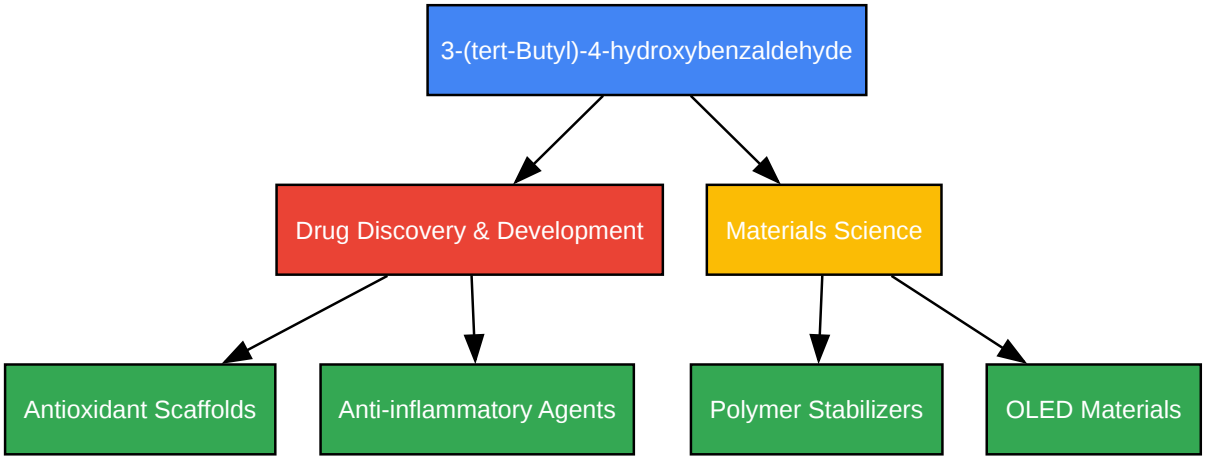

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